

ONO-8430506 in DMSO: A Technical Support Guide

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Compound of Interest

Compound Name: ONO-8430506

Cat. No.: B10831979

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the solubility and stability of **ONO-8430506** in Dimethyl Sulfoxide (DMSO). Below you will find frequently asked questions (FAQs), troubleshooting advice, detailed experimental protocols, and a summary of key data to ensure the successful use of **ONO-8430506** in your experiments.

Frequently Asked Questions (FAQs)

Q1: What is the maximum solubility of **ONO-8430506** in DMSO?

A1: **ONO-8430506** exhibits high solubility in DMSO. Different suppliers report slightly different values, but it is generally in the range of 90-100 mg/mL.^{[1][2]} It is crucial to use anhydrous (newly opened) DMSO, as the presence of water can significantly impact solubility.^[1] Sonication or gentle heating may be required to achieve complete dissolution at high concentrations.^{[1][2]}

Q2: How should I prepare a stock solution of **ONO-8430506** in DMSO?

A2: To prepare a stock solution, add the appropriate amount of anhydrous DMSO to your solid **ONO-8430506**. Vortex and, if necessary, sonicate the solution to ensure it is fully dissolved. For example, to prepare a 10 mM stock solution, you would dissolve 4.6153 mg of **ONO-8430506** in 1 mL of DMSO.

Q3: What are the recommended storage conditions for **ONO-8430506** stock solutions in DMSO?

A3: For long-term storage, **ONO-8430506** stock solutions in DMSO should be stored at -80°C, where they are stable for at least 6 months to a year.^{[1][2]} For short-term storage, -20°C is acceptable for up to one month.^[1] It is highly recommended to prepare single-use aliquots to avoid repeated freeze-thaw cycles, which can lead to degradation of the compound.

Q4: My **ONO-8430506** solution in DMSO appears to have precipitated. What should I do?

A4: If you observe precipitation, it could be due to several factors including the concentration of the solution, the temperature, or the quality of the DMSO. Gentle warming and/or sonication can often help to redissolve the compound.^{[1][2]} If the issue persists, consider preparing a fresh, more dilute solution using anhydrous DMSO.

Q5: Is **ONO-8430506** stable in aqueous solutions after dilution from a DMSO stock?

A5: The stability of **ONO-8430506** in aqueous buffers will be significantly lower than in DMSO. When preparing working solutions for in vitro assays, it is best practice to dilute the DMSO stock solution into your aqueous buffer immediately before use. The final concentration of DMSO in your assay should be kept low (typically below 0.5%) to avoid solvent effects on the biological system.

Data Summary

ONO-8430506 Solubility in DMSO

Solvent	Solubility (mg/mL)	Molar Equivalent (mM)	Notes
DMSO	100	216.67	Ultrasonic assistance may be needed. Use of hygroscopic DMSO can affect solubility. ^[1]
DMSO	90	195.0	Sonication is recommended. ^[2]

ONO-8430506 Stability in DMSO

Storage Temperature	Duration	Recommendations
-80°C	6 - 12 months	Recommended for long-term storage. [1] [2]
-20°C	1 month	Suitable for short-term storage. [1]

Experimental Protocols

The following are generalized protocols for assessing the solubility and stability of a small molecule like **ONO-8430506** in DMSO.

Protocol 1: Kinetic Solubility Assessment by Turbidimetry

Objective: To determine the kinetic solubility of **ONO-8430506** in an aqueous buffer following dilution from a DMSO stock.

Materials:

- **ONO-8430506**
- Anhydrous DMSO
- Phosphate-Buffered Saline (PBS), pH 7.4
- 96-well microplate
- Microplate reader

Procedure:

- Prepare a 10 mM stock solution of **ONO-8430506** in anhydrous DMSO.
- In a 96-well plate, add 198 µL of PBS to each well.

- Add 2 μ L of the 10 mM **ONO-8430506** stock solution to the wells to achieve a final concentration of 100 μ M.
- Mix thoroughly and incubate at room temperature for 1-2 hours.
- Measure the absorbance (turbidity) of each well at a wavelength of 620 nm using a microplate reader.
- A significant increase in absorbance compared to a blank (PBS with 0.5% DMSO) indicates precipitation.

Protocol 2: Stability Assessment by HPLC-UV

Objective: To evaluate the stability of **ONO-8430506** in a DMSO stock solution over time.

Materials:

- **ONO-8430506**
- Anhydrous DMSO
- HPLC system with a UV detector
- C18 analytical column
- Appropriate mobile phases (e.g., acetonitrile and water with formic acid)
- Autosampler vials

Procedure:

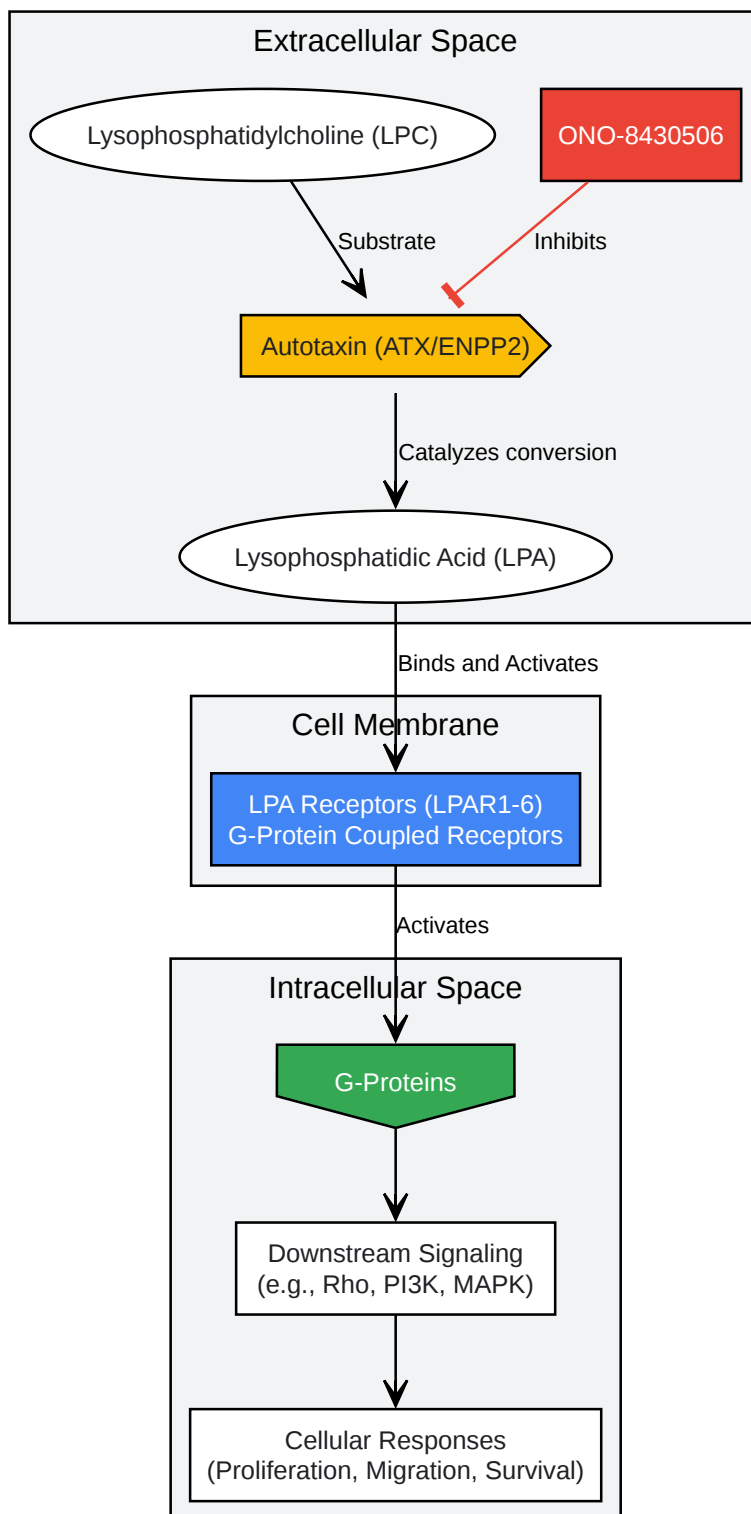
- Prepare a 1 mg/mL stock solution of **ONO-8430506** in anhydrous DMSO.
- Immediately after preparation, dilute an aliquot of the stock solution with mobile phase to a suitable concentration for HPLC analysis. This will serve as the T=0 (time zero) sample.
- Store the remaining stock solution under the desired conditions (e.g., -20°C or room temperature).

- At specified time points (e.g., 24 hours, 48 hours, 1 week, 1 month), take an aliquot of the stock solution and dilute it in the same manner as the T=0 sample.
- Analyze all samples by HPLC-UV. The stability is determined by comparing the peak area of **ONO-8430506** at each time point to the peak area at T=0. The appearance of new peaks may indicate degradation products.

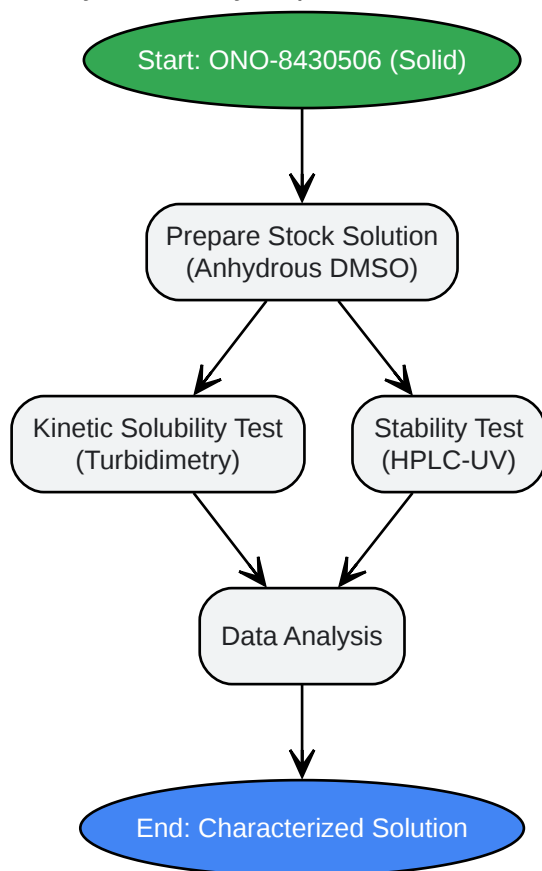
Signaling Pathway and Experimental Workflow

ONO-8430506 is a potent inhibitor of autotaxin (ATX), a key enzyme in the lysophosphatidic acid (LPA) signaling pathway. ATX converts lysophosphatidylcholine (LPC) into LPA, which then binds to a family of G-protein coupled receptors (LPAR1-6) to elicit a variety of cellular responses, including cell proliferation, migration, and survival. By inhibiting ATX, **ONO-8430506** blocks the production of LPA, thereby attenuating these downstream signaling events.

ONO-8430506 Mechanism of Action

[Click to download full resolution via product page](#)Caption: **ONO-8430506** inhibits the ATX-LPA signaling pathway.

Solubility & Stability Experimental Workflow



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Caption: Workflow for assessing **ONO-8430506** solubility and stability.

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References

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